

An In-depth Technical Guide to Piperundecalidine: Chemical Structure, Properties, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piperundecalidine

Cat. No.: B1661190

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Abstract

Piperundecalidine, a prominent amide alkaloid isolated from the fruits of *Piper longum* L., has garnered significant interest within the scientific community.[1][2] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. While detailed experimental data for **Piperundecalidine** remains an active area of research, this document consolidates the existing knowledge and provides context through related compounds where direct information is limited. All quantitative data is presented in structured tables, and a proposed signaling pathway for its anti-inflammatory activity is visualized.

Chemical Structure and Physicochemical Properties

Piperundecalidine is chemically identified as (2E,4E,10E)-11-(1,3-benzodioxol-5-yl)-1-(piperidin-1-yl)undeca-2,4,10-trien-1-one.[2] Its structure features a piperidine ring connected to an undecatrienone chain, which is in turn substituted with a benzodioxole group. This unique combination of moieties contributes to its distinct chemical and biological characteristics.

Table 1: Physicochemical Properties of Piperundecalidine

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₉ NO ₃	PubChem[2]
Molecular Weight	367.5 g/mol	PubChem[2]
IUPAC Name	(2E,4E,10E)-11-(1,3-benzodioxol-5-yl)-1-(piperidin-1-yl)undeca-2,4,10-trien-1-one	PubChem[2]
CAS Number	88660-11-1	InvivoChem[1]
Appearance	Solid	PubChem[2]
Melting Point	64.5 - 65.5 °C	PubChem[2]
XLogP3	5.4	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	8	PubChem[2]

Biological Activities and Potential Therapeutic Applications

Piperundecalidine has been reported to exhibit a range of biological activities, positioning it as a molecule of interest for further pharmacological investigation. These activities include anti-inflammatory, analgesic, anti-amoebic, anti-depressant, and hepatoprotective effects.[1]

Table 2: Summary of Reported Biological Activities of Piperundecalidine

Activity	Description	Source
Anti-inflammatory	Potential to reduce inflammation.	MedchemExpress.com, InvivoChem[1]
Analgesic	Potential to relieve pain.	MedchemExpress.com, InvivoChem[1]
Anti-amoebic	Potential activity against amoebic infections.	MedchemExpress.com, InvivoChem[1]
Anti-depressant	Potential to alleviate symptoms of depression.	MedchemExpress.com, InvivoChem[1]
Hepatoprotective	Potential to protect the liver from damage.	MedchemExpress.com, InvivoChem[1]

Experimental Protocols

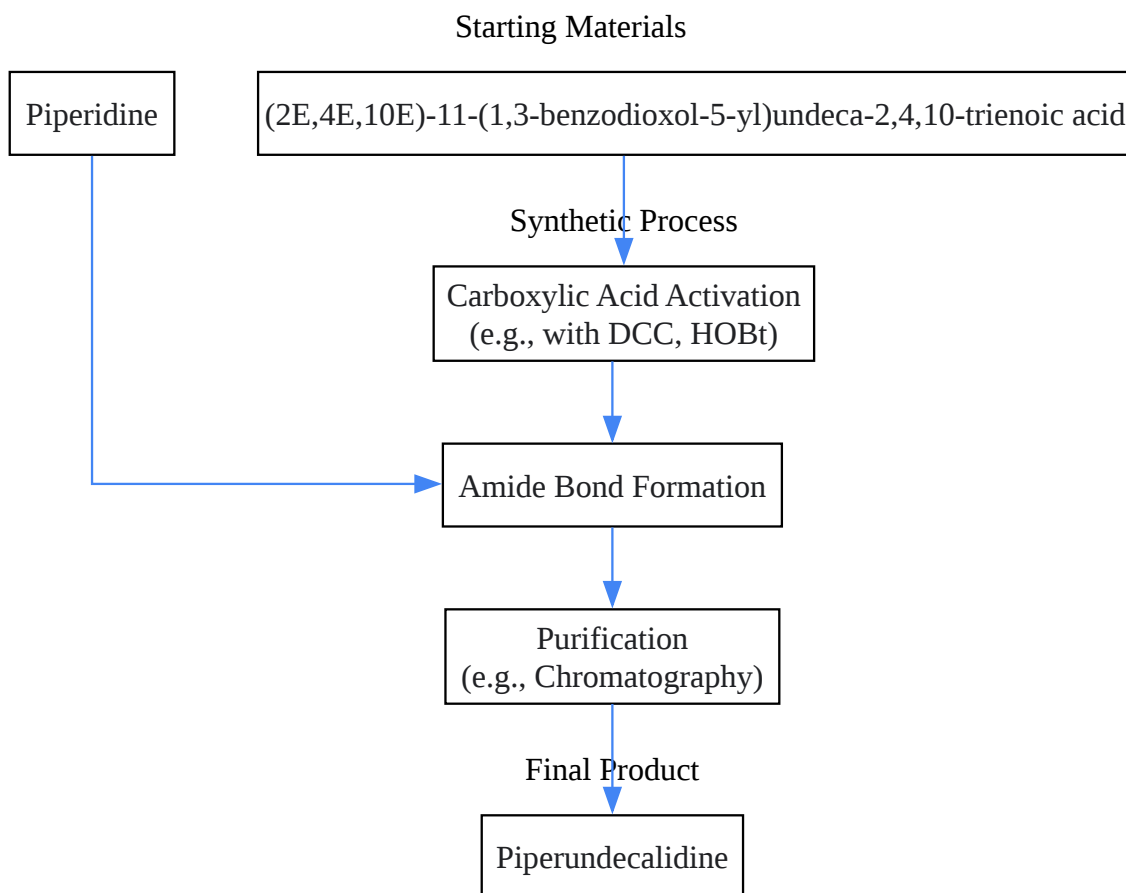
Detailed, peer-reviewed experimental protocols for the specific synthesis of **Piperundecalidine** and its biological assays are not readily available in the public domain. However, general methodologies for the isolation and analysis of related alkaloids, as well as standard pharmacological assays, can be referenced.

Isolation and Purification

Piperundecalidine is naturally occurring and can be purified from *Piper longum* L. A common technique involves preparative two-dimensional normal-phase liquid chromatography combined with reversed-phase liquid chromatography.[1]

Hypothetical Synthesis Workflow

A plausible synthetic route for **Piperundecalidine** would likely involve the coupling of a piperidine moiety with a functionalized undecatrienoic acid derivative containing the benzodioxole group. The following diagram illustrates a conceptual workflow.



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Conceptual Synthetic Workflow for **Piperundecalidine**.

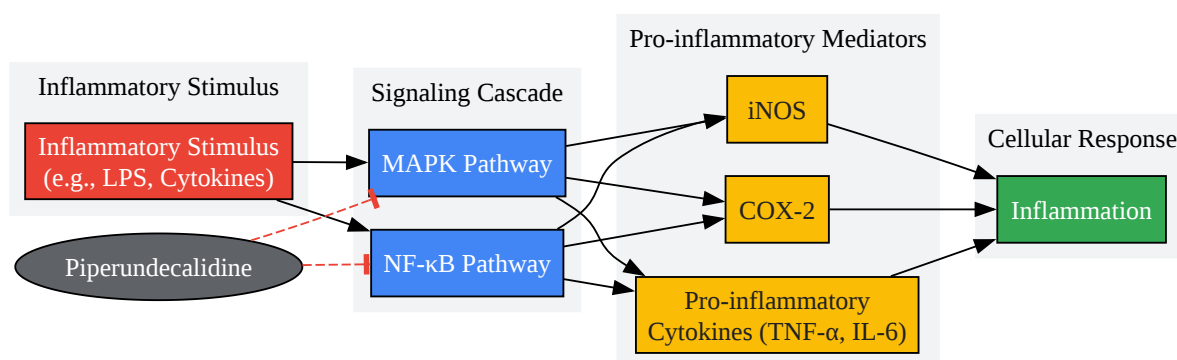
Anti-inflammatory and Analgesic Assays

Standard in vivo and in vitro models are typically employed to evaluate the anti-inflammatory and analgesic properties of novel compounds.

- **Anti-inflammatory Activity:** The carrageenan-induced paw edema model in rodents is a widely used in vivo assay to screen for anti-inflammatory effects.
- **Analgesic Activity:** The hot plate test and the acetic acid-induced writhing test in mice are common methods to assess central and peripheral analgesic activities, respectively.

Mechanism of Action and Signaling Pathways

The precise molecular mechanisms and signaling pathways through which **Piperundecalidine** exerts its biological effects have not been fully elucidated. However, based on the activities of structurally related piperidine alkaloids, it is plausible that its anti-inflammatory effects are mediated through the modulation of key inflammatory pathways. A proposed pathway involves the inhibition of pro-inflammatory mediators.



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Proposed Anti-inflammatory Signaling Pathway of **Piperundecalidine**.

Conclusion and Future Directions

Piperundecalidine is a promising natural product with a diverse range of reported biological activities. While current knowledge provides a solid foundation, further in-depth research is required to fully understand its therapeutic potential. Future studies should focus on elucidating its precise mechanisms of action, conducting detailed pharmacological evaluations, and developing robust synthetic methodologies. Such efforts will be crucial for unlocking the full potential of **Piperundecalidine** in drug discovery and development.

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References

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- 2. Piperundecalidine | C₂₃H₂₉NO₃ | CID 44453654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Piperundecalidine: Chemical Structure, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1661190#piperundecalidine-chemical-structure-and-properties]

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